

Therapeutic Applications of Tripeptides in Regenerative Medicine: A Detailed Examination

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Compound of Interest					
Compound Name:	SH-Tripeptide-4				
Cat. No.:	B15177830	Get Quote			

A Note to the Reader: The request specified information regarding "SH-Tripeptide-4." While "SH-Tripeptide-4" is a recognized cosmetic ingredient (INCI name), there is a notable lack of publicly available scientific literature detailing its specific molecular structure, mechanism of action, and quantitative data in the context of regenerative medicine. The "SH" designation likely indicates "synthetic human," but without further information, providing detailed, scientifically-backed application notes and protocols is not feasible.

However, the field of regenerative medicine has extensively studied another tripeptide with profound therapeutic effects: GHK-Cu (Copper Tripeptide-1). Given its well-documented role in tissue regeneration and wound healing, this report will focus on GHK-Cu as a representative and thoroughly researched therapeutic tripeptide. The principles, protocols, and data presented here for GHK-Cu are foundational to understanding the potential applications of similar tripeptides in regenerative medicine.

Application Notes for GHK-Cu (Copper Tripeptide-1)

Introduction:

GHK-Cu is a naturally occurring copper-binding peptide with the amino acid sequence glycyl-L-histidyl-L-lysine. It was first isolated from human plasma and has demonstrated a wide range of regenerative and protective actions.[1][2] Its ability to modulate tissue remodeling, stimulate the synthesis of extracellular matrix components, and exert anti-inflammatory and antioxidant effects makes it a compelling therapeutic agent in regenerative medicine.[1][3][4][5]



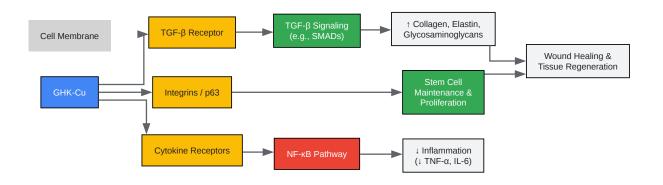
Mechanism of Action:

The therapeutic effects of GHK-Cu are multi-faceted. A primary mechanism involves its ability to chelate and deliver copper ions to cells, which are essential cofactors for enzymes involved in tissue repair and antioxidant defense, such as lysyl oxidase and superoxide dismutase.[4][6] GHK-Cu also modulates the expression of numerous genes involved in tissue regeneration.[1] It can stimulate the synthesis of collagen, elastin, proteoglycans, and glycosaminoglycans, which are crucial components of the extracellular matrix.[1][3][5] Furthermore, GHK-Cu has been shown to attract immune and endothelial cells to the site of injury, promoting angiogenesis and modulating the inflammatory response.[2][5][7]

Key Signaling Pathways:

GHK-Cu influences several key signaling pathways involved in tissue regeneration:

- Transforming Growth Factor-β (TGF-β) Pathway: GHK-Cu can upregulate genes in the TGF-β pathway, which plays a critical role in wound healing, cell differentiation, and extracellular matrix synthesis.
- Integrin and p63 Signaling: In epidermal stem cells, GHK-Cu has been found to increase the
 expression of integrins and p63, suggesting a role in maintaining the proliferative potential of
 these cells.[2]
- Anti-inflammatory Pathways: GHK-Cu can downregulate pro-inflammatory cytokines such as TNF-α and IL-6, thereby reducing inflammation at the site of injury.[7][8]





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GHK-Cu Signaling Pathways

Therapeutic Applications:

Based on its mechanism of action, GHK-Cu has potential therapeutic applications in:

- Wound Healing: Accelerating the healing of acute and chronic wounds, including diabetic ulcers and ischemic wounds.[1][2][9]
- Skin Regeneration: Improving skin elasticity, firmness, and clarity, and reducing fine lines and wrinkles.[1]
- Hair Growth: Increasing hair growth and thickness by enlarging hair follicle size.[1]
- Tissue Repair: Promoting the repair of various tissues, including skin, connective tissue, bone, and nerve tissue.[1][7]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the effects of GHK-Cu.

Table 1: In Vitro Effects of GHK-Cu



Cell Type	Parameter Measured	Concentration of GHK-Cu	Result	Reference
Human Dermal Fibroblasts	Collagen Synthesis	1 nM - 100 nM	Increased production of collagen and elastin.	[1]
Human Dermal Fibroblasts	Cell Viability (with LED)	Not specified	12.5-fold increase in cell viability.	[1]
Human Dermal Fibroblasts	bFGF Production (with LED)	Not specified	230% increase in basic fibroblast growth factor.	[1]
Human Dermal Fibroblasts	Collagen Synthesis (with LED)	Not specified	70% increase in collagen synthesis.	[1]
Human Umbilical Vein Endothelial Cells (HUVECs)	Cell Proliferation	100 μM (liposomal)	33.1% increased proliferation rate.	[10]
Human Dermal Fibroblasts	Collagen IV Synthesis (with LMW HA)	1:9 ratio with LMW HA	25.4 times increase in collagen IV synthesis.	[11]

Table 2: In Vivo and Clinical Effects of GHK-Cu



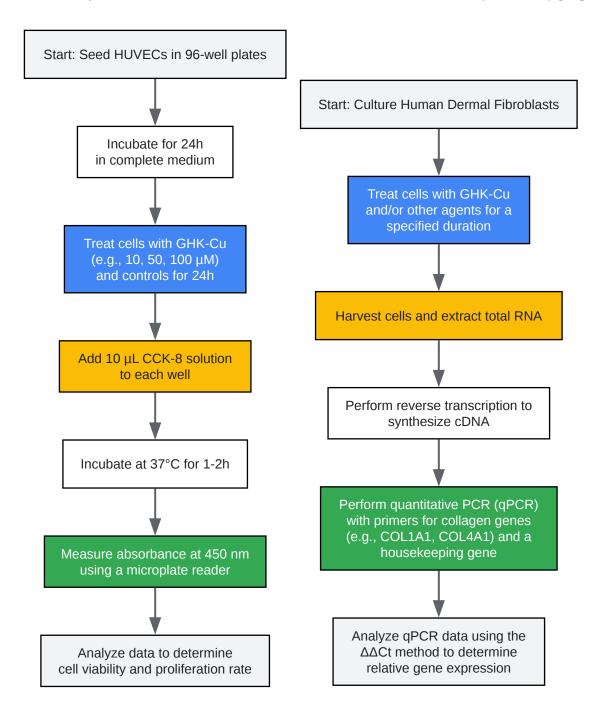
Study Type	Parameter Measured	Treatment Details	Result	Reference
Clinical Trial (Facial Cream)	Wrinkle Volume	GHK-Cu cream twice daily for 8 weeks	55.8% reduction in wrinkle volume compared to control.	[1]
Clinical Trial (Facial Cream)	Wrinkle Depth	GHK-Cu cream twice daily for 8 weeks	32.8% reduction in wrinkle depth compared to control.	[1]
Clinical Trial (Facial Cream)	Skin Density and Thickness	GHK-Cu cream twice daily for 12 weeks	Increased skin density and thickness.	[1]
Clinical Trial (Thigh Skin)	Collagen Production	GHK-Cu cream for 12 weeks	70% of women showed improved collagen production.	[1]
Animal Model (Rat Wound Healing)	Collagen Deposition	GHK- incorporated collagen dressing	9-fold increase in collagen.	[1]
Animal Model (Mouse Scald Wound)	Wound Healing Time	GHK-Cu- liposomes	Shortened to 14 days post-injury.	[10]
Animal Model (Rat Burn Wound)	Wound Healing	GHK-Cu- encapsulated polymer	84.61% healing observed.	[9]
Clinical Trial (Facial Gel)	Subdermal Collagen/Elastin Density	GHK-Cu gel for 3 months	Average of 28% increase in density.	[12]



Experimental Protocols

1. Cell Proliferation Assay (CCK-8 Assay)

This protocol is based on the methodology described for assessing the effect of GHK-Culiposomes on the proliferation of Human Umbilical Vein Endothelial Cells (HUVECs).[10]



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